

Linearity, precision, and accuracy of Levofloxacin quantification with Desmethyl Levofloxacin-d8

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Compound of Interest

Compound Name: Desmethyl Levofloxacin-d8

Cat. No.: B602689

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Performance Comparison for Levofloxacin Quantification: A Guide for Researchers

For researchers, scientists, and drug development professionals, the accurate and precise quantification of therapeutic agents is paramount for robust pharmacokinetic, pharmacodynamic, and toxicological studies. This guide provides a detailed comparison of analytical methods for the quantification of Levofloxacin, with a special focus on the use of deuterated internal standards, including **Desmethyl Levofloxacin-d8**, to ensure the highest level of data integrity.

Linearity, Precision, and Accuracy of Levofloxacin Quantification Methods

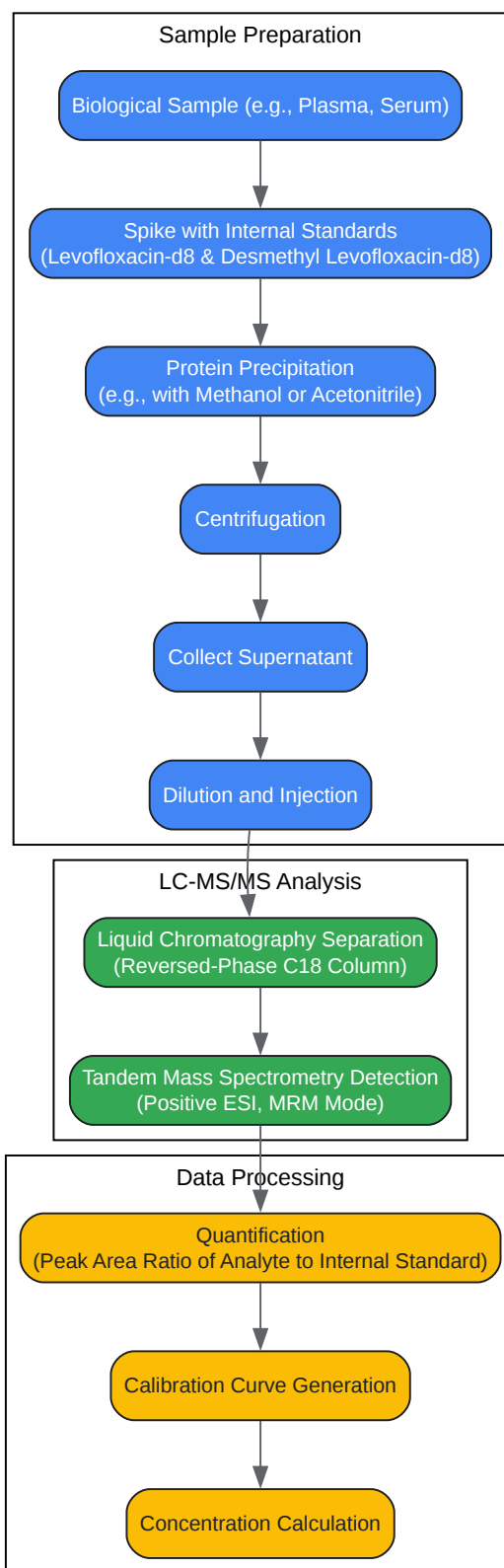
The selection of an appropriate analytical method is critical for obtaining reliable data. Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is a widely adopted technique due to its high sensitivity and selectivity. The use of a stable isotope-labeled internal standard, such as a deuterated analog of the analyte, is considered the gold standard as it effectively compensates for variations in sample preparation and matrix effects.

The following table summarizes the performance characteristics of various methods for the quantification of Levofloxacin and its primary metabolite, Desmethyl Levofloxacin.

Analyte	Method	Internal Standard	Linearity Range	Accuracy (%)	Precision (%RSD)
Levofloxacin	LC-MS/MS	Levofloxacin-d8	0.55 - 55.13 µg/mL	89.1 - 112.4	Intra-day: 1.4 - 9.3, Inter-day: 2.1 - 7.2
Levofloxacin	LC-MS/MS	Levofloxacin-(13C2H3)	0.10 - 5.00 mg/L	0.1 - 12.7 (bias)	Within-day: 1.4 - 2.4, Between-day: 3.6 - 4.1[1]
Desmethyl Levofloxacin	LC-MS/MS	Desmethyl Levofloxacin-d8	0.10 - 4.99 mg/L	0.2 - 15.6 (bias)	Within-day: 1.5 - 5.0, Between-day: 0.0 - 3.3[1]
Levofloxacin	LC-MS/MS	Enrofloxacin	0.13 - 1000 ng/mL	92.1 - 104	< 9
Levofloxacin	HPLC-UV	Gatifloxacin	0.125 - 25 mg/L	< 13 (trueness)	< 13[2]
Levofloxacin	UV-Vis Spectrophotometry	None	1.0 - 12.0 µg/mL	99.00 - 100.07 (recovery)	Not specified[3]

Experimental Workflow for Levofloxacin and Desmethyl Levofloxacin Quantification

The following diagram illustrates a typical experimental workflow for the simultaneous quantification of Levofloxacin and its metabolite, Desmethyl Levofloxacin, in a biological matrix using LC-MS/MS with deuterated internal standards.



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